

# Application Notes and Protocols for Dichlorodifluoromethane Air Sampling and Analysis

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Compound of Interest		
Compound Name:	Dichlorodifluoromethane	
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These application notes provide a detailed overview and protocol for the sampling and analysis of **dichlorodifluoromethane** (CCl<sub>2</sub>F<sub>2</sub>) in the air, primarily based on the established NIOSH Method 1018. This guide is intended for workplace and environmental air quality assessment.

#### Introduction

**Dichlorodifluoromethane**, also known as Freon-12, is a colorless gas that was widely used as a refrigerant and aerosol spray propellant.[1][2] Due to its impact on the ozone layer, its production has been phased out under the Montreal Protocol. However, it can still be present in older refrigeration systems and may be encountered in specific industrial or waste management settings. Accurate and reliable monitoring of airborne concentrations of **dichlorodifluoromethane** is crucial for assessing potential exposure and ensuring workplace safety.

The most common and validated method for sampling and analyzing **dichlorodifluoromethane** in the air involves active sampling using sorbent tubes followed by gas chromatography (GC) for analysis.[3][4][5]

## **Sampling Methodology**



The primary method for collecting **dichlorodifluoromethane** from the air is active sampling using solid sorbent tubes. This technique involves drawing a known volume of air through a tube containing an adsorbent material that traps the target analyte.

Sorbent Material: The recommended sorbent is activated coconut shell charcoal.[4][6] The sorbent is typically packed in two sections within a glass tube to detect breakthrough, which would indicate that the front section has become saturated and the analyte may have been lost.[4]

Sampling Equipment: A personal sampling pump calibrated to a precise flow rate is required to draw air through the sorbent tube.[4][6]

### **Analytical Methodology**

Following sample collection, the **dichlorodifluoromethane** is chemically extracted from the sorbent material and then analyzed using a gas chromatograph.

Desorption: The charcoal sorbent is transferred to a vial, and a solvent, typically methylene chloride, is added to desorb the **dichlorodifluoromethane** from the charcoal.[3][4]

Analysis: The resulting solution is then injected into a gas chromatograph equipped with a Flame Ionization Detector (FID) for separation and quantification of the dichlorodifluoromethane.[3][4]

#### **Quantitative Data Summary**

The following tables summarize the key quantitative parameters for the sampling and analysis of **dichlorodifluoromethane** based on NIOSH Method 1018.

Table 1: Sampling Parameters



Parameter	Value	Reference
Sampler	Two tandem coconut shell charcoal tubes in series (400 mg/200 mg and 100 mg/50 mg)	[3][4]
Flow Rate	0.01 - 0.05 L/min	[3][4]
Sample Volume	1 - 4 L	[3][4]
Shipment	Refrigerated	[4]
Sample Stability	At least 7 days at -10°C	[3][4]

Table 2: Analytical Parameters

Parameter	Value	Reference
Analytical Technique	Gas Chromatography with Flame Ionization Detection (GC-FID)	[3][4]
Desorption Solvent	Methylene Chloride (20 mL)	[4]
Detection Limit	0.03 mg per sample	[3][5]
Working Range	5000 to 30,000 mg/m³ (1000 to 6000 ppm) for a 1 L air sample	[3][4]
Desorption Efficiency	Average of 97% in the range of 7.4 to 30 mg per sample	[4]
Overall Precision (SrT)	0.063	[4]
Bias	-1.8%	[4]

# Experimental Protocols

**Protocol 1: Air Sampling** 

#### Methodological & Application





- 1. Pump Calibration: a. Calibrate each personal sampling pump with a representative sorbent tube in line to ensure an accurate flow rate.[4][6]
- 2. Sample Collection: a. Immediately before sampling, break the ends of the sorbent tube.[4][6] b. Attach the sorbent tube to the personal sampling pump with flexible tubing, ensuring the arrow on the tube points towards the pump.[7] c. Position the sampling apparatus in the breathing zone of the worker or the desired sampling area.[5][7] d. Sample at a known flow rate between 0.01 and 0.05 L/min for a total sample size of 1 to 4 liters.[3][4]
- 3. Sample Handling and Storage: a. After sampling, cap the tubes securely.[4][6] b. Pack the samples in an insulated container with a bagged refrigerant for shipment to the laboratory.[4] c. Store the samples at -10°C if they are not analyzed immediately.[3][4] d. Prepare and ship 2 to 10 field blanks with each set of samples.[4]

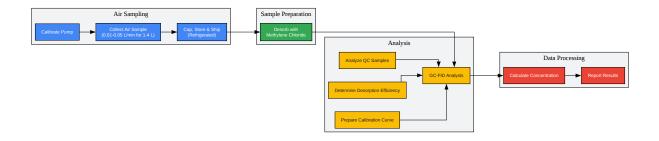
#### **Protocol 2: Sample Preparation and Analysis**

- 1. Sample Preparation: a. In a hood, carefully open the sorbent tube.[4] b. Transfer the front (larger) and back (smaller) sections of the charcoal to separate labeled vials.[4] c. Pipette 20.0 mL of methylene chloride into each vial.[4] d. Cap the vials and gently shake them.[4]
- 2. Gas Chromatography Analysis: a. Set up the gas chromatograph with a Flame Ionization Detector (FID) according to the manufacturer's recommendations and the conditions specified in NIOSH Method 1018.[4] b. Inject a known volume of the sample extract into the GC.[4] c. Measure the peak area of the **dichlorodifluoromethane**.[4][8]
- 3. Calibration and Quality Control: a. Calibrate the GC daily with at least six working standards prepared by bubbling known amounts of **dichlorodifluoromethane** gas through methylene chloride.[4] b. Prepare a calibration graph of peak area versus the mass of **dichlorodifluoromethane**.[4] c. Determine the desorption efficiency (DE) for each lot of sorbent used. This is done by spiking known amounts of **dichlorodifluoromethane** onto blank sorbent tubes, allowing them to stand overnight, and then desorbing and analyzing them.[4] d. Analyze quality control blind spikes and analyst spikes to ensure the calibration and DE graphs are in control.[4][8]
- 4. Calculations: a. Determine the mass of **dichlorodifluoromethane** in the front (Wf) and back (Wb) sections of the sample tube from the calibration graph. b. Correct the mass for the



desorption efficiency (DE). c. If the mass in the back section (Wb) is greater than 10% of the mass in the front section (Wf), it indicates breakthrough, and the sample may be invalid.[4][8] d. Calculate the concentration (C) of **dichlorodifluoromethane** in the air volume sampled (V) using the following formula:  $C (mg/m^3) = (Wf + Wb - B) / V$  Where B is the average mass found on the blank tubes.

#### **Experimental Workflow**



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Caption: Workflow for **Dichlorodifluoromethane** Sampling and Analysis.

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